Part 1: Molecular Architecture & Physicochemical Properties[1][2]

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Compound of Interest

Compound Name:	*3'-Chloro-3'-deoxythymidine*
CAS No.:	*25526-94-7*
Cat. No.:	*B032256*

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1.1 Core Structure & Stereochemistry The molecule consists of a modified pentose sugar (2,3-dideoxy-3-chlororibose) glycosidically linked to a thymine base.[1][2][3]

- IUPAC Name: 1-[(2R,4S,5R)-4-chloro-5-(hydroxymethyl)oxolan-2-yl]-5-methylpyrimidine-2,4-dione.[1][2][3]
- Configuration: The term "3'-deoxythymidine" implies the retention of the erythro configuration (analogous to thymidine). The 3'-chloro substituent is positioned trans to the 5'-hydroxymethyl group and trans to the nucleobase (assuming standard

  -anomer).[1][2]
- Electronic Environment: The substitution of the hydroxyl group (

  , electronegativity

) with chlorine (

  ,

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) alters the dipole moment and lipophilicity (LogP) of the furanose ring without drastically changing the steric volume compared to a hydroxyl group, although Cl is slightly larger (Van der Waals radius: Cl

1.75 Å vs O

1.52 Å).[3]

1.2 Key Physicochemical Data

Property	Value	Structural Implication
Molecular Formula		Basis for MS exact mass calculation.[1][2][3]
Exact Mass	260.0564 Da	Monoisotopic mass ( ).[2][3]
Solubility	DMSO, Methanol, Water	Polar nucleoside character retained despite 3'-Cl.[1][2][3]
pKa (Base)	~9.7 (Thymine N3-H)	Consistent with native thymidine; Cl effect is inductive but distal.[1][2][3]

Part 2: Spectroscopic Characterization Strategy

This section details the "fingerprint" analysis required to validate the structure, distinguishing it from native thymidine or AZT.

2.1 Mass Spectrometry (MS) – The Isotopic Signature The most diagnostic feature of 3'-Cl-ddT is the chlorine isotopic pattern.[1][2] Unlike AZT or Thymidine, 3'-Cl-ddT exhibits a distinct M+2 peak.[1][2][3]

- Ionization: ESI+ (Electrospray Ionization, Positive mode).[2][3]
- Molecular Ion:

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at

261.06.[2][3]

- Isotope Pattern: A characteristic 3:1 intensity ratio between

  261.06 (

) and

  263.06 (

).[2]

- Fragmentation Pathway (MS/MS):
  - Glycosidic Bond Cleavage: Loss of the sugar moiety generates the protonated thymine base cation (

    127.05).
  - Sugar Fragmentation: The sugar cation (

) is rarely stable; typically, loss of

    or

    from the sugar fragment is observed.

2.2 Nuclear Magnetic Resonance (NMR) NMR analysis focuses on the furanose ring protons to confirm regiochemistry (3'-position) and stereochemistry.[2][3]

- Solvent: DMSO-

  is preferred to observe exchangeable protons (NH, 5'-OH).[1][2][3]

- 1H NMR Diagnostic Signals:

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Proton	Approx. Shift (, ppm)	Multiplicity	Structural Diagnostic
H6 (Base)	7.40 – 7.60	Singlet (d)	Confirms Thymine base.[1][2][3]
H1' (Anomeric)	6.00 – 6.20	Pseudo-triplet	-glycosidic linkage.[1][2][3]
H3'	4.60 – 4.90	Multiplet	Deshielded by Cl (vs H3' in ddT 2.0).[2][3] Distinct from AZT H3'.
H5'/H5''	3.60 – 3.80	Multiplet	Proximity to 5'-OH.
5'-OH	5.10 – 5.30	Triplet (broad)	Confirms 5'-OH is free (not phosphorylated).[1][2][3]

- 13C NMR: The C3' carbon exhibits a significant upfield shift relative to thymidine (C3'-OH 70 ppm) due to the "Heavy Atom Effect" of Chlorine, typically appearing around 55–60 ppm.

Part 3: Conformational Analysis (Sugar Pucker)

The biological activity of nucleoside analogues is strictly governed by the sugar pucker (conformation of the furanose ring), which dictates the orientation of the 5'-OH and 3'-substituent relative to the phosphate backbone in a DNA chain.

3.1 The N-Type vs. S-Type Equilibrium Nucleoside sugars exist in dynamic equilibrium between North (C3'-endo) and South (C2'-endo) conformations.[1][2][3]

- Native DNA (B-form): Predominantly S-type (C2'-endo).[1][2][3]
- RNA (A-form): Predominantly N-type (C3'-endo).[1][2][3][4]

3.2 The 3'-Chloro Effect The conformation of 3'-Cl-ddT is driven by two competing forces:

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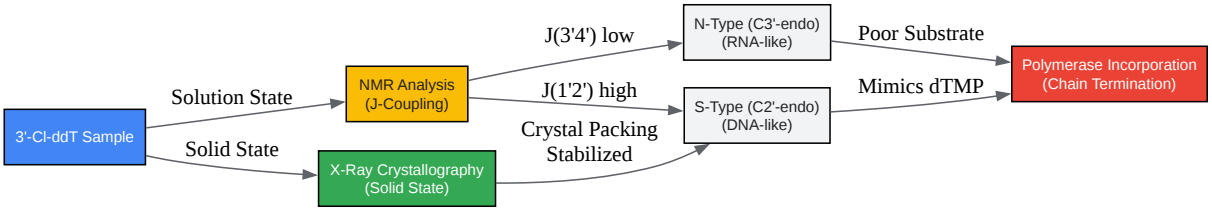
- Electronegativity (Gauche Effect): The electronegative Cl prefers a gauche orientation relative to the ring oxygen (O4'), favoring the N-type (C3'-endo) pucker.[2][3]
- Steric Bulk: The Cl atom is bulkier than F or OH. Steric repulsion with the base can destabilize the compact N-type conformation, pushing the equilibrium toward S-type (C2'-endo).[1][2][3]

Conclusion: unlike 3'-Fluoro-thymidine (strongly N-type), 3'-Chloro-thymidine typically exhibits a biased equilibrium often favoring the S-type (C2'-endo) conformation in solution, mimicking the natural DNA substrate more closely than RNA-like analogues.[1][2][3] This structural mimicry allows it to be readily incorporated by DNA polymerases before causing chain termination.[2][3]

3.3 Diagram: Conformational Equilibrium The following Graphviz diagram illustrates the structural flux and the analytical workflow to determine it.



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Caption: Analytical workflow correlating spectroscopic data to conformational isomers (N-type vs S-type) and their resulting biological implication as DNA polymerase substrates.

Part 4: Experimental Protocols

4.1 Protocol: HPLC Purity Analysis This protocol separates 3'-Cl-ddT from potential contaminants (Thymidine, AZT).[1][2][3]

- System: Agilent 1200 or equivalent with UV detection.
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).[2][3]

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- Mobile Phase A: 0.1% Formic Acid in Water.[2][3]
- Mobile Phase B: Acetonitrile.[2][3]
- Gradient:
  - 0-2 min: 5% B (Isocratic)[1][2][3]
  - 2-15 min: 5% -> 60% B (Linear Gradient)[1][2][3]
  - 15-20 min: 95% B (Wash)[1][2][3]
- Flow Rate: 1.0 mL/min.[2][3]
- Detection: UV at 265 nm (

  for Thymine).[2][3]
- Retention Order: Thymidine (Polar) < 3'-Cl-ddT < AZT (Lipophilic).[1][2][3]

4.2 Protocol: NMR Sample Preparation for Conformation Analysis To accurately determine the sugar pucker via coupling constants (

), high-resolution spectra are required.[2][3]

- Drying: Lyophilize 5 mg of 3'-Cl-ddT to remove trace water.
- Solvation: Dissolve in 600 µL of DMSO-

  (99.9% D).
  - Note: Avoid

    if observing NH/OH protons is necessary, but

    provides cleaner sugar signals by eliminating OH coupling.[3]
- Acquisition: Acquire 1H spectrum with at least 64 scans.
- Processing: Apply Gaussian apodization (gb=0.3) to resolve fine splitting.[2][3]

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- Analysis: Measure

  and

  .[2][3]

  - High

    (> 6 Hz) indicates S-type dominance.[1][2][3]

  - Low

    (< 2 Hz) indicates N-type dominance.[1][2][3]

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- To cite this document: BenchChem. [Part 1: Molecular Architecture & Physicochemical Properties[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032256/docs#part-1-molecular-architecture-physicochemical-properties-1-2]

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